

# 4-(Chloromethyl)thiazole hydrochloride CAS number and properties

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## Compound of Interest

Compound Name: 4-(Chloromethyl)thiazole  
hydrochloride

Cat. No.: B1273700

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## An In-depth Technical Guide to 4-(Chloromethyl)thiazole Hydrochloride

CAS Number: 7709-58-2

This technical guide provides a comprehensive overview of **4-(Chloromethyl)thiazole hydrochloride**, a versatile heterocyclic compound widely utilized as a key intermediate in the pharmaceutical, agrochemical, and materials science industries. This document is intended for researchers, chemists, and professionals in drug development and chemical synthesis.

## Chemical and Physical Properties

**4-(Chloromethyl)thiazole hydrochloride** is a halogenated organic compound existing as a white to light yellow or light brown crystalline solid or powder at room temperature.<sup>[1][2]</sup> It is known to be soluble in water and polar organic solvents like methanol and ethanol, but exhibits poor solubility in non-polar organic solvents.<sup>[3]</sup> The compound is generally stable under ambient conditions but can be hygroscopic, necessitating storage in a dry environment.<sup>[1]</sup>

Table 1: Physicochemical Properties of **4-(Chloromethyl)thiazole Hydrochloride**

Property	Value	Source(s)
CAS Number	7709-58-2	[1][2][4][5][6][7][8]
Molecular Formula	C <sub>4</sub> H <sub>5</sub> Cl <sub>2</sub> NS or C <sub>4</sub> H <sub>4</sub> CINS·HCl	[1][2][4][6][7][8]
Molecular Weight	170.06 g/mol	[2][4][5][6][7][8][9]
Appearance	White to light yellow/light brown solid, powder, or crystal	[1][2][3][4]
Melting Point	166-167 °C (sublimes) or 186-192 °C (decomposes)	[4][5][6][9]
Boiling Point	214.9 °C at 760 mmHg	[6][9]
Flash Point	83.8 °C	[6][9]
Density	1.338 g/cm <sup>3</sup>	[6][9]
Storage Conditions	Inert atmosphere, Room Temperature or 0 - 8 °C	[2][4][6][9]

## Safety and Handling

**4-(Chloromethyl)thiazole hydrochloride** is considered a moderately hazardous chemical.[1] It is classified as an irritant and can cause skin, eye, and respiratory irritation.[1][4][10] Ingestion may be harmful.[4][8] Proper personal protective equipment (PPE), including gloves, and eye/face protection, should be used when handling this compound in a well-ventilated area.[1][10][11]

Table 2: GHS Hazard and Precautionary Statements

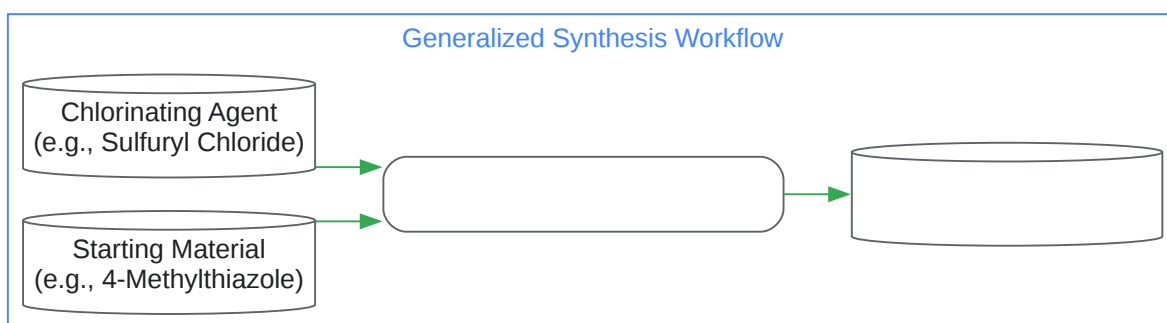
Category	Code	Statement	Source(s)
Hazard Statements	H302	Harmful if swallowed.	[4][8]
	H315	Causes skin irritation.	[10]
	H318	Causes serious eye damage.	[4][8]
	H319	Causes serious eye irritation.	[10]
	H335	May cause respiratory irritation.	[10]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	[10]
	P264	Wash skin thoroughly after handling.	[10]
	P280	Wear protective gloves/eye protection/face protection.	[4][10]
	P302+P352	IF ON SKIN: Wash with plenty of water.	[10]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4][10]
	P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[10]

## Synthesis and Experimental Protocols

**4-(Chloromethyl)thiazole hydrochloride** is produced exclusively through industrial chemical processes and does not occur naturally.[1]

### General Synthesis Methodology

A common and established method for synthesizing this compound is through the chlorination of 4-methylthiazole.[1] This reaction typically utilizes a chlorinating agent such as sulfuryl chloride under controlled conditions.[1] Another documented process involves reacting an allyl isothiocyanate derivative with a chlorinating agent.[12] The reaction is generally performed in an inert solvent, such as a halogenated hydrocarbon, at a controlled temperature, which can range from -20°C to 150°C, to yield the desired product.[12]



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Caption: Generalized workflow for the synthesis of **4-(Chloromethyl)thiazole hydrochloride**.

## Applications in Research and Development

The reactivity of the chloromethyl group makes this compound a valuable and versatile building block in organic synthesis.[2][3] It serves as a crucial intermediate for introducing the 4-(methyl)thiazole moiety into larger, more complex molecules.

## Pharmaceutical and Agrochemical Industries

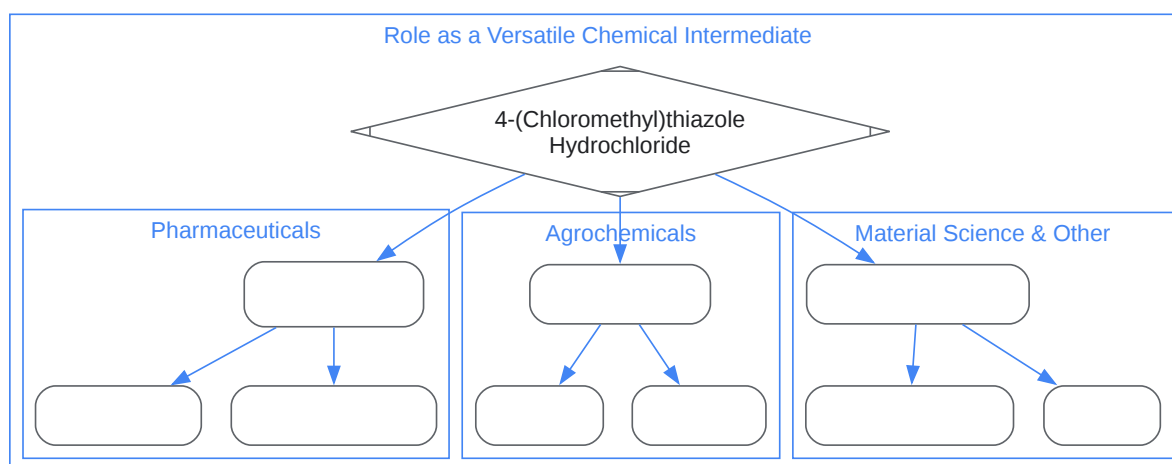
This compound is a key intermediate in the synthesis of a wide range of biologically active molecules.[\[1\]](#)[\[2\]](#)

- **Pharmaceuticals:** It is extensively used in drug discovery and development, particularly for creating anti-infective agents (including antibacterial and antifungal drugs) and anticancer therapeutics.[\[2\]](#)[\[13\]](#)
- **Agrochemicals:** In the agricultural sector, it is a precursor for various high-efficiency pesticides, fungicides, herbicides, and plant growth regulators.[\[1\]](#)[\[3\]](#)[\[9\]](#)

## Materials Science and Analytical Chemistry

Beyond life sciences, its applications extend to materials science and beyond.

- **Materials Science:** It is used in the development of novel materials, specialty polymers, and chemical sensors.[\[2\]](#)[\[13\]](#) Its ability to form stable complexes with metal ions is valuable for applications in catalysis.[\[2\]](#)
- **Analytical Chemistry:** It can be employed as a reagent in certain analytical techniques.[\[2\]](#)



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Caption: Applications of **4-(Chloromethyl)thiazole hydrochloride** as a key intermediate.

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